

# Application Notes: Formulation of Glyphosate with Adjuvants for Enhanced Efficacy

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## Compound of Interest

Compound Name: *Herbicidal agent 1*

Cat. No.: *B15138981*

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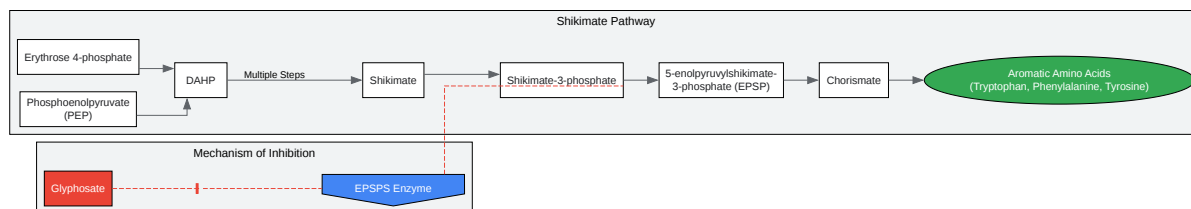
## Introduction

Glyphosate, a broad-spectrum systemic herbicide, is a pivotal tool in modern agriculture for weed management.[1] Its efficacy is fundamentally linked to its ability to inhibit the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme, a critical component of the shikimate pathway in plants.[1][2] This pathway is responsible for the biosynthesis of essential aromatic amino acids.[2] The performance of glyphosate can be significantly enhanced through the addition of adjuvants to the spray solution.[3] Adjuvants are substances that, when added to a herbicide formulation or tank mix, improve the herbicide's effectiveness or application characteristics.[4] These application notes provide an overview of the formulation of glyphosate with various adjuvants to maximize its herbicidal activity.

## Mechanism of Action: Inhibition of the Shikimate Pathway

Glyphosate is absorbed through the foliage and translocated to the meristematic tissues of the plant.[5] Its primary mode of action is the competitive inhibition of the EPSPS enzyme, which catalyzes a key step in the shikimate pathway.[1][6] This inhibition prevents the production of chorismate, a precursor to the aromatic amino acids phenylalanine, tyrosine, and tryptophan.[1]

The depletion of these amino acids halts protein synthesis and ultimately leads to plant death, which can take from 4 to 20 days.[5]



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Diagram 1: Simplified Shikimate Pathway and Glyphosate's Mode of Action.

### Role of Adjuvants in Enhancing Glyphosate Efficacy

The effectiveness of foliar-applied herbicides like glyphosate is influenced by several factors, including spray retention on the leaf surface, droplet spreading, and the rate of absorption of the active ingredient.[7] Adjuvants are crucial for overcoming barriers to herbicide uptake and translocation.[8]

- **Surfactants (Surface-Active Agents):** These compounds reduce the surface tension of spray droplets, allowing for better wetting and spreading on the waxy cuticle of plant leaves.[8] This increased contact area enhances the potential for glyphosate absorption.[7] The chemical structure of surfactants, including their hydrophobe composition and degree of ethoxylation (EO content), significantly affects their ability to enhance glyphosate uptake.[9][10] Cationic surfactants, such as tertiary amine ethoxylates, have been shown to be particularly effective with glyphosate.[9]

- **Ammonium Sulfate (AMS):** AMS is primarily used as a water conditioning agent.<sup>[11]</sup> In areas with "hard" water, positively charged cations (e.g.,  $\text{Ca}^{2+}$ ,  $\text{Mg}^{2+}$ ,  $\text{Na}^{+}$ ) can bind to the negatively charged glyphosate molecules, reducing their herbicidal activity.<sup>[11]</sup> The ammonium ions from AMS preferentially bind to glyphosate, preventing this antagonism and improving uptake and translocation.<sup>[11]</sup>
- **Other Adjuvants:** Various other adjuvants, such as oils (e.g., methylated seed oil), humectants, and drift control agents, can also be used to improve glyphosate performance under specific environmental conditions.<sup>[4][8]</sup>

## Data on Adjuvant Efficacy

The selection of an appropriate adjuvant can lead to a significant improvement in weed control. The following tables summarize data from studies evaluating the impact of different adjuvants on glyphosate efficacy.

Table 1: Efficacy of Glyphosate with Different Ammonium Sulfate (AMS) Adjuvants in Various Water Qualities<sup>[11]</sup>

Adjuvant Treatment	Distilled Water (% Control)	Hard Water ( $\text{CaCl}_2$ ) (% Control)	Brackish Water ( $\text{NaHCO}_3$ ) (% Control)
Glyphosate Only (Control)	72.05	53.29	65.33
AMS 1	91.11	85.01	88.90
AMS 2	78.43	75.88	80.12
AMS 3	75.60	70.25	73.45
AMS 4	35.97	40.15	45.67
AMS 5	77.98	72.33	76.89
AMS 6	70.12	48.99	68.76
AMS 7	76.54	71.87	75.03

Data adapted from a study on the effect of water quality and AMS adjuvants on glyphosate efficacy. The addition of the correct AMS adjuvant can significantly improve glyphosate performance, especially in hard or brackish water.[11]

Table 2: Effect of Different Surfactant Types on Glyphosate Efficacy against Common Lambsquarters (*Chenopodium album*)[9]

Surfactant Type	Surfactant Example	Ethylene Oxide (EO) Moles	Shoot Fresh Weight (g)	% Reduction vs. No Surfactant
No Surfactant	-	-	4.8	0%
Cationic (Tertiary Amine)	Tallowamine	5	2.1	56.3%
Cationic (Tertiary Amine)	Tallowamine	10	1.5	68.8%
Cationic (Tertiary Amine)	Tallowamine	15	1.8	62.5%
Nonionic (Octoxynol)	Triton X-100	9.5	4.5	6.3%
Nonionic (Allinol)	-	12	4.2	12.5%

Data represents the mean of five replications in three separate experiments with glyphosate-isopropylamine applied at 0.56 kg/ha . Cationic surfactants significantly enhanced glyphosate phytotoxicity compared to nonionic surfactants.[9]

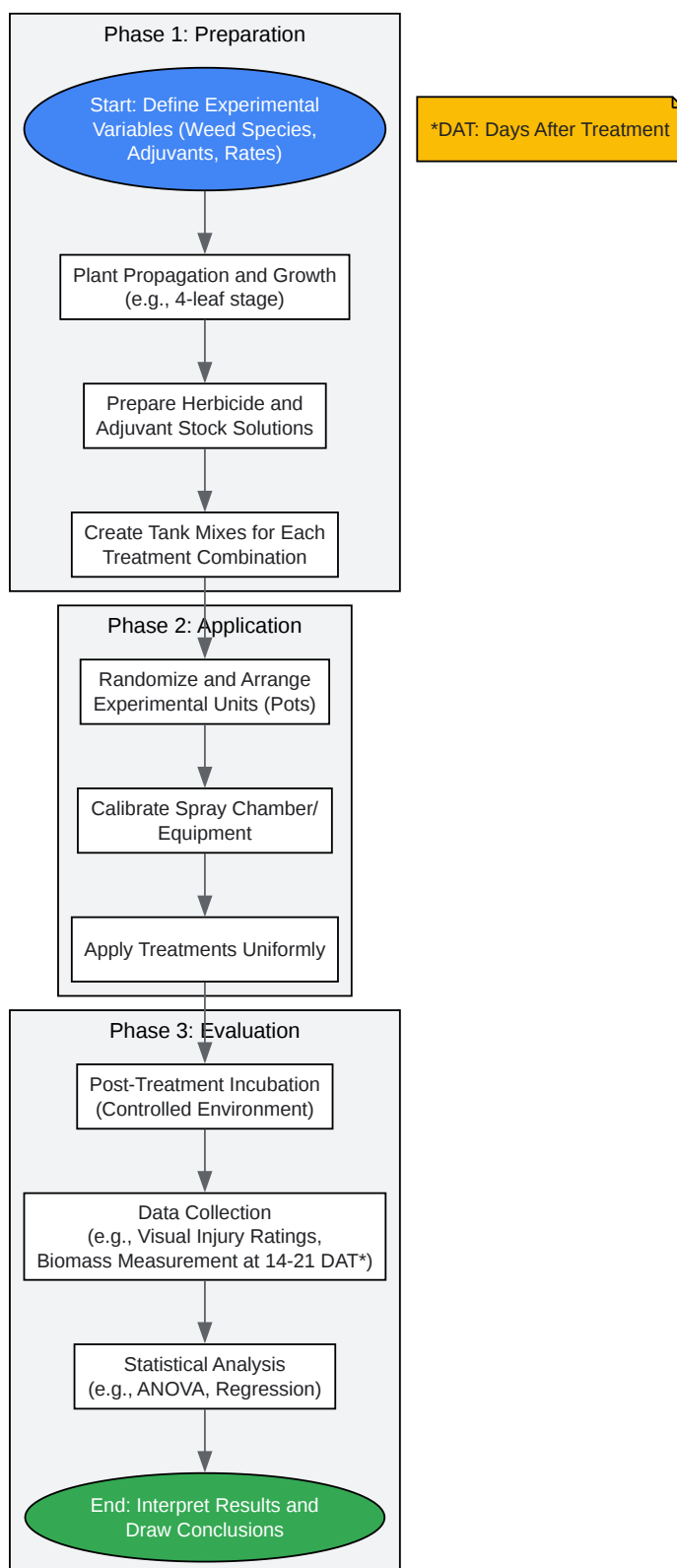
Table 3: Influence of Adjuvants on Glyphosate Activity and Physical Properties of the Spray Solution[12]

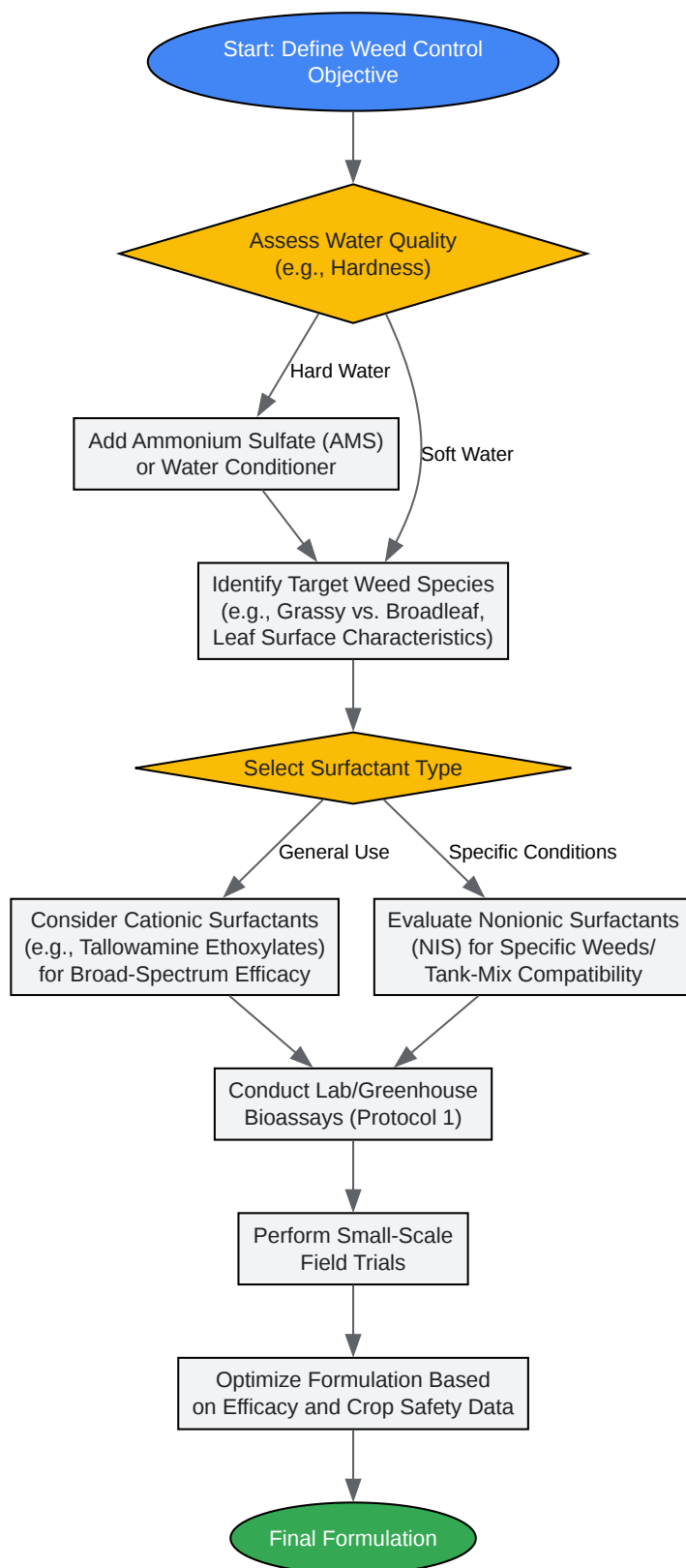
Adjuvant (0.5%)	Increase in Glyphosate Activity	Surface Tension (mN/m)	Contact Angle (°)
Blaze®	15-29%	Low	Low
Condition®	15-29%	Moderate	Moderate
Improve®	15-29%	Low	Low
Induce®	15-29%	Not Specified	Not Specified

This table summarizes findings that adjuvants increased glyphosate activity by 15-29% compared to glyphosate alone. Lower surface tension and contact angle, as observed with Improve® and Blaze® adjuvants, correlated with improved weed mortality.[\[12\]](#)

## Protocols for Evaluating Glyphosate Formulations

Objective: To determine the efficacy of glyphosate formulated with different adjuvants on target weed species under controlled environmental conditions.





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